

Molecular weight and formula of Ethyl 3-ethoxypropionate

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Compound of Interest

Compound Name: Ethyl 3-ethoxypropionate

Cat. No.: B042834

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An In-depth Technical Guide to **Ethyl 3-ethoxypropionate**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Ethyl 3-ethoxypropionate (EEP), a slow-evaporating ether-ester solvent, offers a unique combination of desirable properties including a moderate odor, high electrical resistivity, and excellent solvency for a wide range of polymers.[1][2][3] Its linear structure and central propionyl group contribute to its ability to produce low viscosity polymer solutions and provide exceptional flow and leveling in coating applications.[1] This guide provides a comprehensive overview of the chemical and physical properties of **Ethyl 3-ethoxypropionate**, detailed experimental protocols for its synthesis and purification, and a summary of its applications, with a focus on its utility for researchers and professionals in drug development.

Chemical Identity and Properties

Ethyl 3-ethoxypropionate is a colorless, water-white liquid with a characteristic ester-like odor.[4][5] It is classified as a flammable liquid and is less dense than water.[4][5]

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	ethyl 3-ethoxypropanoate[5]
Chemical Formula	C ₇ H ₁₄ O ₃ [6]
Linear Formula	C ₂ H ₅ OCH ₂ CH ₂ CO ₂ C ₂ H ₅
Molecular Weight	146.18 g/mol [6]
CAS Number	763-69-9[6]
EC Number	212-112-9
InChI Key	BHXIWUJLHYHGSJ-UHFFFAOYSA-N
SMILES	CCOCCC(=O)OCC[5]
Synonyms	EEP, Ethyl beta-ethoxypropionate, 3-Ethoxypropionic acid ethyl ester[4]

Table 2: Physicochemical Properties

Property	Value
Appearance	Colorless, transparent liquid[7]
Odor	Ester-like, moderate[1][4]
Boiling Point	166 - 170 °C (331 - 338 °F) at 760 mmHg[4]
Melting Point	-75 °C to -100 °C (-103 °F to -148 °F)[4]
Density	0.95 g/mL at 25 °C
Vapor Pressure	0.9 - 2.0 hPa at 20-25 °C[5]
Vapor Density	5.03 (vs air)
Flash Point	58 °C (136.4 °F)
Refractive Index	n _{20/D} 1.405
Solubility in Water	54.1 g/L at 20 °C
LogP	1.47 at 20 °C

Spectroscopic Data

Spectroscopic analysis is crucial for the verification of the identity and purity of **Ethyl 3-ethoxypropionate**.

- ¹H NMR: The proton NMR spectrum is a key tool for structural confirmation.[8][9]
- ¹³C NMR: Provides information on the carbon skeleton of the molecule.
- Infrared (IR) Spectroscopy: The IR spectrum will prominently feature a strong absorption band corresponding to the C=O (ester) stretching vibration.
- Mass Spectrometry (MS): Mass spectral data can confirm the molecular weight of the compound.[5]

Experimental Protocols

Synthesis of Ethyl 3-ethoxypropionate

A common and efficient method for the synthesis of **Ethyl 3-ethoxypropionate** is the Michael addition of ethanol to ethyl acrylate.[\[10\]](#)[\[11\]](#)[\[12\]](#) This reaction can be catalyzed by either a base or an acid.

Base-Catalyzed Synthesis Protocol:

This method utilizes an alkali metal alkoxide, such as sodium ethoxide, as a catalyst.[\[12\]](#)

- **Reaction Setup:** To a 2-liter, four-necked flask equipped with a mechanical stirrer, thermometer, and condenser, add absolute ethanol and ethyl acrylate.[\[11\]](#) A typical molar ratio of ethanol to ethyl acrylate is between 1.2:1 and 2:1.[\[10\]](#)
- **Catalyst Addition:** While maintaining the temperature at approximately 30 °C, add the sodium ethoxide catalyst (e.g., 0.2 to 0.6 parts by weight relative to ethyl acrylate).[\[10\]](#)[\[11\]](#)
- **Reaction:** Stir the mixture vigorously. The reaction is typically allowed to proceed for 3 to 4 hours.[\[11\]](#)[\[12\]](#) Monitor the reaction progress by checking for the consumption of ethyl acrylate.
- **Neutralization:** After the reaction is complete, neutralize the catalyst. This can be achieved by adding an acid, such as sulfuric acid.[\[10\]](#)
- **Filtration:** Filter the reaction mixture to remove the salt by-products formed during neutralization.[\[11\]](#)

Acid-Catalyzed Synthesis Protocol:

An alternative method uses a strong acid catalyst, such as methanesulfonic acid. This approach avoids the need for extensive water removal from the reactants.[\[13\]](#)

- **Reaction Setup:** Charge a suitable pressure reactor with ethanol and ethyl acrylate (molar ratio of 0.5:1 to 2:1) and the acid catalyst.[\[13\]](#)
- **Reaction:** Heat the reaction mixture to a temperature between 120-150 °C. The reaction is typically run under pressure (30-100 psig) for 1 to 8 hours.[\[13\]](#)
- **Work-up:** After cooling, the catalyst is neutralized, and the product is isolated.

Purification Protocol

Purification is critical to achieve the high purity ($\geq 99\%$) required for most applications.[6]

Fractional distillation is the primary method used.[10][11]

- Distillation Setup: Transfer the crude **Ethyl 3-ethoxypropionate** (from the synthesis step, after catalyst removal) to a distillation flask connected to a fractional distillation column.
- Fractional Distillation:
 - Heat the flask to begin distillation.
 - Collect the initial, lower-boiling point fractions, which will primarily consist of unreacted ethanol and ethyl acrylate.[11] These can be recycled for subsequent synthesis batches. [10][12]
 - As the temperature rises, the desired **Ethyl 3-ethoxypropionate** fraction will begin to distill. Collect the fraction boiling at approximately 166-170 °C.
 - Monitor the purity of the collected fractions using techniques like Gas Chromatography (GC).

Applications in Research and Drug Development

While primarily known as an industrial solvent, **Ethyl 3-ethoxypropionate**'s unique properties make it valuable in specialized research and pharmaceutical contexts.

- Specialty Solvent: EEP's excellent solvency for a wide range of polymers, including acrylics, epoxies, and polyurethanes, makes it a useful solvent for polymer preparation in research settings.[6] In drug development, it can be considered for formulations where a slow evaporation rate and good film-forming properties are required.
- Chemical Synthesis: It can be used as a reaction solvent or as a starting material for the synthesis of other chemical intermediates.[2]
- Microelectronics and Cleaning: In laboratory settings that mimic microfabrication, EEP is used as a photoresist diluent, remover, and cleaning agent due to its high resistivity and low surface tension.[12]

- **Pharmaceutical Applications:** The demand for EEP extends to the pharmaceutical industry, often as a high-performance solvent in specific processes.^[3] BOC Sciences notes its role in supporting the pharmaceutical industry through various stages of drug discovery, including custom synthesis.^[1]

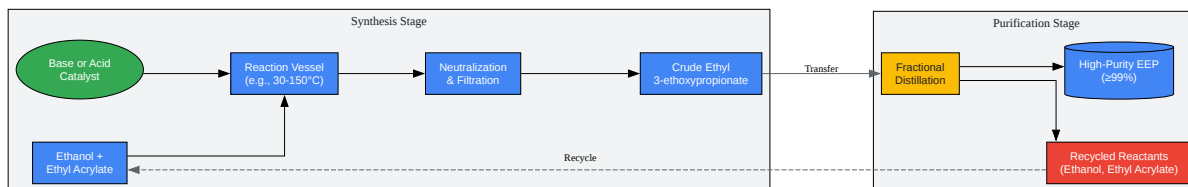
Safety and Handling

Proper handling of **Ethyl 3-ethoxypropionate** is essential to ensure laboratory safety.

Table 3: Hazard and Safety Information

Category	Description
GHS Pictogram	GHS02 (Flammable)
Signal Word	Warning
Hazard Statements	H226: Flammable liquid and vapor.
Personal Protective Equipment (PPE)	Safety goggles, chemical-resistant gloves, and protective clothing are required.[14][15] Use in a well-ventilated area or with a respirator.[14][15]
Handling	Keep away from heat, sparks, open flames, and other ignition sources.[16][17] Ground and bond containers during transfer. Use non-sparking tools.[16]
Storage	Store in a cool, dry, well-ventilated area in a tightly closed container.[14][16] Store away from incompatible materials such as strong oxidizing agents.[15][16]
First Aid (Eyes)	Immediately flush eyes with plenty of water for at least 15 minutes.[14]
First Aid (Skin)	Remove contaminated clothing. Wash skin with soap and water.[14]
First Aid (Inhalation)	Move victim to fresh air.[14]
Fire Fighting	Use dry chemical, carbon dioxide, or alcohol-resistant foam.[4][14][16] Water spray may be used to cool containers but may be ineffective at extinguishing the fire.[14][16]

Diagrams



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Caption: Workflow for the synthesis and purification of **Ethyl 3-ethoxypropionate**.

This document is intended for informational purposes for qualified professionals and is not a substitute for a comprehensive safety data sheet (SDS) or rigorous experimental validation. Always consult the latest SDS before handling this chemical and adhere to all institutional and governmental safety regulations.

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